

# 3-Chloropropanal: A Technical Guide to Hazards and Safety Precautions

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## Compound of Interest

Compound Name: 3-Chloropropanal

Cat. No.: B096773

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Disclaimer: Specific toxicological and safety data for **3-Chloropropanal** (CAS No. 19434-65-2) is limited in publicly available literature. This guide is compiled based on its known chemical structure, data from structurally analogous compounds, and the general hazards associated with its functional groups (aliphatic aldehyde and chlorinated hydrocarbon). All procedures should be conducted by trained personnel in a controlled laboratory setting following a thorough, site-specific risk assessment.

## Chemical and Physical Properties

**3-Chloropropanal** is a reactive organic compound combining the functional characteristics of an aldehyde and a halogenated alkane. These features suggest a high potential for both chemical reactivity and biological toxicity.

Property	Value	Source(s)
CAS Number	19434-65-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	92.52 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	3-Chloropropionaldehyde, β-Chloropropionaldehyde	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Liquid (Assumed)	<a href="#">[3]</a>
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	<a href="#">[3]</a>

## Hazard Identification and Classification

While comprehensive experimental data is not available, a hazard profile can be inferred from available safety data sheets and the known risks of related chemical classes.[\[1\]](#) The compound is classified as a flammable liquid that causes skin and eye irritation.[\[3\]](#)

Hazard Class	GHS Classification (Inferred/Reported)	Notes
Flammability	Flammable Liquid (Category 2/3)	Based on data for related short-chain aldehydes and acetals.[4][5] Vapors may form explosive mixtures with air.[5]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 2/3 (Assumed High Toxicity)	Chlorinated hydrocarbons and reactive aldehydes can be highly toxic.[6][7][8] Inhalation of aldehydes can cause respiratory tract irritation and may lead to pulmonary edema.[5][9] Chlorinated hydrocarbons are well-absorbed through the skin.[10]
Skin Corrosion/Irritation	Category 2: Causes skin irritation	Reported classification.[3] Aldehydes and chlorinated compounds are known skin irritants.[7][11]
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation	Reported classification.[3] Aldehydes are potent eye irritants.[7] The related compound, 3-chloropropionaldehyde diethyl acetal, is a strong eye irritant.[11]
Respiratory Sensitization	Potential Sensitizer	Aldehydes are known to cause sensitization.[7]
Germ Cell Mutagenicity	Suspected Mutagen	Aldehydes are reactive electrophiles that can form adducts with DNA.[7][12]
Carcinogenicity	Suspected Carcinogen	Formaldehyde and acetaldehyde are classified as human carcinogens.[12] Some

chlorinated hydrocarbons are also carcinogenic.[13][14] The related compound 3-chloro-1,2-propanediol is a known carcinogen in California.[15]

Specific Target Organ Toxicity (STOT)

Potential for Target Organ Damage

Single Exposure: May cause respiratory irritation.[4][9]  
Repeated Exposure: Chlorinated hydrocarbons can cause damage to the liver, kidneys, and central nervous system.[6][13][14]

## Potential Health Effects and Toxicology

The toxicity of **3-Chloropropanal** is attributed to its two functional groups:

- **Aldehyde Group:** Aldehydes are highly reactive and can readily interact with biological macromolecules. They are known irritants of the skin, eyes, and respiratory tract.[7][9] Inhalation can cause airway constriction and breathing difficulties.[7] Chronic exposure to certain aldehydes is linked to cancer.[12][16]
- **Chlorinated Hydrocarbon Moiety:** These compounds are generally neurotoxic, interfering with nerve impulse transmission.[6][10] They are typically well-absorbed through the skin and gastrointestinal tract and tend to accumulate in fatty tissues.[10] Chronic exposure can lead to significant liver and kidney damage.[13][14]

Acute Exposure Symptoms:

- **Inhalation:** Severe irritation of the nose, throat, and lungs, potentially causing coughing, shortness of breath, and delayed pulmonary edema.[5]
- **Skin Contact:** Irritation, redness, and pain.[4] Prolonged contact may lead to chemical burns.
- **Eye Contact:** Severe irritation, pain, and potential for serious eye damage.[5]

- Ingestion: Nausea, vomiting, and gastrointestinal irritation.[5] May cause systemic effects including confusion, tremors, and respiratory depression.[6]

#### Chronic Exposure Risks:

- Prolonged or repeated exposure may lead to dermatitis, respiratory sensitization, and potential damage to the liver, kidneys, and central nervous system.[6][7][14]
- Based on data from analogous compounds, **3-Chloropropanal** should be handled as a suspected carcinogen and mutagen.[17][18]

## Experimental Protocols: Safe Handling and Storage Engineering Controls

- Chemical Fume Hood: All manipulations of **3-Chloropropanal**, including weighing, transferring, and use in reactions, must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute (0.5 m/s).[19][20]
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[21]

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory for handling this compound.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles and a full-face shield are mandatory.[7]
Hand Protection	Wear chemically resistant gloves. Butyl rubber or nitrile are recommended for aldehydes.[7] Double-gloving is advised for neat transfers. Check glove manufacturer's compatibility data.
Body Protection	A flame-retardant lab coat must be worn and fully fastened. A chemical-resistant apron should be worn over the lab coat for transfers of significant quantities.
Respiratory Protection	Not typically required if all work is conducted within a certified fume hood. For emergencies or situations with potential for exposure outside a fume hood, a NIOSH-approved respirator with organic vapor cartridges is necessary.[7]

## Handling Protocol

- Preparation: Designate a specific area within the fume hood for the procedure. Cover the work surface with disposable absorbent bench paper.
- Pre-Transfer: Assemble all necessary equipment (glassware, syringes, spatulas, waste containers) inside the fume hood before retrieving the chemical.
- Transfer: Use spark-proof tools and ground/bond containers during transfer to prevent static discharge.[5] Transfer the liquid using a calibrated pipette or syringe. All transfers should be performed over a secondary containment tray.
- Post-Handling: Decontaminate all surfaces and equipment with an appropriate solvent (e.g., ethanol), followed by soap and water. Wipe down the exterior of the primary container before returning it to storage.

- **Waste Disposal:** Dispose of all contaminated disposables (gloves, bench paper, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container.

## Storage Protocol

- **Conditions:** Store in a cool, dry, well-ventilated, and locked area away from heat, sparks, and open flames.<sup>[21][22]</sup> The container should be kept tightly closed.<sup>[22]</sup> Storing under an inert atmosphere (e.g., nitrogen or argon) in a freezer at or below -20°C is recommended to maintain purity and prevent degradation or polymerization.<sup>[3][23]</sup>
- **Incompatible Materials:** Segregate from strong oxidizing agents, strong acids, strong bases, and reactive metals.<sup>[21]</sup> Aldehydes can undergo violent polymerization with strong acids or trace metals.<sup>[23]</sup>
- **Container:** Use the original supplier container whenever possible. If transferring to a new container, ensure it is properly labeled with the full chemical name and all relevant hazard warnings.

## Emergency Procedures

### Spill Response

- **Minor Spill (inside fume hood):**
  - Alert personnel in the immediate area.
  - Absorb the spill with a chemical absorbent pad or inert material (e.g., vermiculite, sand). Do not use combustible materials like paper towels as the primary absorbent.
  - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
  - Decontaminate the area with an appropriate solvent, followed by soap and water.
- **Major Spill or Spill Outside Fume Hood:**
  - Evacuate the immediate area and alert others. Restrict access.
  - If the substance is flammable, turn off all ignition sources.<sup>[24]</sup>

- Contact the institution's Environmental Health & Safety (EHS) department immediately.
- Do not attempt to clean up the spill without appropriate respiratory protection and training.  
[\[24\]](#)

## Fire Response

- Extinguishing Media: Use dry chemical, CO<sub>2</sub>, alcohol-resistant foam, or water spray.[\[25\]](#)
- Firefighting Procedures:
  - Fight the fire from a position where you have a clear escape route.
  - Wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[21\]](#)
  - Use water spray to cool fire-exposed containers to prevent them from rupturing.[\[21\]](#)
  - Be aware that combustion may produce toxic and corrosive gases, including hydrogen chloride and carbon monoxide.[\[21\]](#)[\[26\]](#)

## First Aid Measures

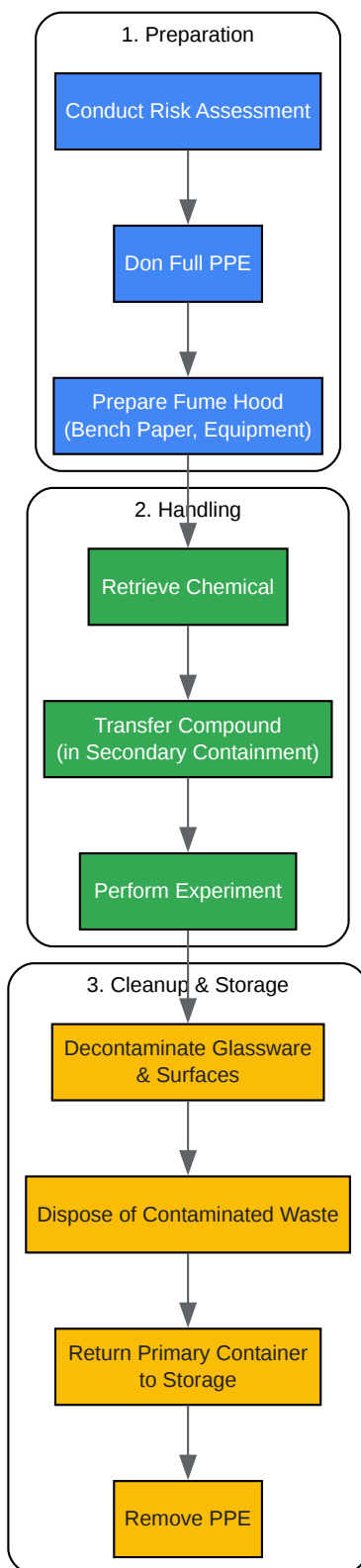
Immediate medical attention is required for all exposures.



Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[25][27]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. [28] Seek immediate medical attention.[29]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, holding eyelids open.[7][22] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.[22] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[23]

## Visualized Workflows

### Safe Handling Workflow



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Caption: Workflow for the safe handling of **3-Chloropropanal**.

## Emergency Response Logic

Caption: Decision-making workflow for emergencies involving **3-Chloropropanal**.

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